

An In-depth Technical Guide to the Physicochemical Properties of Methylamine Solutions

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Compound of Interest

Compound Name: Methylamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **methylamine** solutions. The information is curated for professionals in research, science, and drug development who utilize **methylamine** in their work. This document presents quantitative data in structured tables, details relevant experimental protocols, and offers visual representations of experimental workflows.

Physical and Chemical Properties

Methylamine (CH_3NH_2) is the simplest primary amine, existing as a colorless gas at standard temperature and pressure.^{[1][2]} It is typically supplied as a liquefied compressed gas or as an aqueous solution, commonly in concentrations of 33-40%.^[3] The solutions are colorless to yellow and possess a characteristic fishy or ammonia-like odor.^{[1][4]}

Methylamine is highly soluble in water, with a reported solubility of 108g per 100g of water at 25°C.^{[5][6]} It is also soluble in various organic solvents, including ethanol, ether, benzene, and acetone.^{[5][6][7]} Aqueous solutions of **methylamine** can form crystalline hydrates upon cooling, specifically $\text{CH}_3\text{NH}_2 \cdot 3\text{H}_2\text{O}$.^[7]

Table 1: General Physicochemical Properties of **Methylamine**

Property	Value	Source(s)
Molecular Formula	CH ₅ N	[7]
Molecular Weight	31.06 g/mol	[4][7]
Melting Point	-93.5 °C	[3]
Boiling Point	-6.3 °C	[5][6]
pKa of Conjugate Acid (CH ₃ NH ₃ ⁺)	10.6 - 10.66	[1][8][9]
Vapor Pressure (anhydrous)	2650 mm Hg at 25 °C	[1]
Autoignition Temperature	430 °C (806 °F)	[4]
Flash Point (30% solution)	1.1 °C (34 °F)	[1]
Lower Explosive Limit	4.3%	[4]
Upper Explosive Limit	21%	[4]

Properties of Aqueous Methylamine Solutions

The properties of aqueous **methylamine** solutions are highly dependent on concentration and temperature.

Table 2: Density and Viscosity of Aqueous **Methylamine** Solutions

Concentration (wt%)	Temperature (°C)	Density (g/cm ³)	Viscosity (mPa·s)	Source(s)
40%	20	0.901	Not Specified	[5][6]
40%	25	0.897	Not Specified	[10]
40%	Not Specified	0.88	Not Specified	[11]
Not Specified	298.15 K (25 °C)	Varies with concentration	Varies with concentration	[12]
Not Specified	300.15 K (27 °C)	Varies with concentration	Varies with concentration	[12]

Note: Detailed data on the density and viscosity of various amine solutions at different concentrations and temperatures are available in the literature and can be modeled using equations like the modified Rackett equation for density.[13][14]

Table 3: Vapor Pressure of 40 wt% Aqueous **Methylamine** Solution

Temperature (°C)	Vapor Pressure (mmHg)
20	280
40	659

Source:[10]

Table 4: Boiling and Melting Points of 40 wt% Aqueous **Methylamine** Solution

Property	Temperature (°C)
Boiling Point	48
Melting Point	-39

Source:[15]

Experimental Protocols

The determination of the physicochemical properties of **methylamine** solutions requires standardized experimental procedures to ensure accuracy and reproducibility. The following sections detail the methodologies for key experiments.

The density of aqueous amine solutions can be accurately determined using a digital density meter, following a standard test method such as ASTM D4052 or ASTM D5931.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Experimental Protocol: Density Determination using a Digital Density Meter

- **Apparatus:** A calibrated digital density meter with a thermostatically controlled sample cell.
- **Calibration:** The instrument is calibrated with at least two reference standards, typically dry air and deionized water, at the desired measurement temperature.
- **Sample Preparation:** The **methylamine** solution is brought to the measurement temperature. Care is taken to ensure the sample is homogeneous and free of air bubbles.
- **Measurement:** The sample is introduced into the measurement cell of the density meter. For volatile samples like **methylamine** solutions, this should be done using a syringe to prevent selective evaporation. The instrument measures the oscillation period of a U-shaped tube filled with the sample, which is then converted to a density value.
- **Data Recording:** The density is recorded in g/cm^3 or kg/m^3 . Measurements are typically repeated to ensure precision.[\[15\]](#)[\[16\]](#)

The viscosity of **methylamine** solutions can be measured using various techniques, including capillary viscometers and rotational viscometers, as outlined in standards like ISO 3104 and ASTM D445.[\[19\]](#)

Experimental Protocol: Viscosity Determination using a Rotational Viscometer

- **Apparatus:** A rotational viscometer with a suitable spindle and a temperature-controlled sample holder.
- **Calibration:** The viscometer is calibrated using certified viscosity standard fluids.

- **Sample Preparation:** A sufficient volume of the **methyllamine** solution is placed in the sample holder and allowed to equilibrate to the desired temperature.
- **Measurement:** The selected spindle is immersed in the sample to the specified depth. The spindle is rotated at a constant speed, and the torque required to overcome the viscous drag of the fluid is measured. This torque is then used to calculate the dynamic viscosity.
- **Data Analysis:** The viscosity is recorded in mPa·s or cP. For non-Newtonian fluids, measurements may be taken at multiple rotational speeds to characterize the shear rate-dependent viscosity.[\[19\]](#)[\[20\]](#)

Several methods are available for measuring vapor pressure, as described in OECD Guideline 104.[\[1\]](#)[\[7\]](#)[\[8\]](#) The static method is suitable for volatile compounds like **methyllamine**.

Experimental Protocol: Vapor Pressure Determination by the Static Method

- **Apparatus:** A constant-volume vessel equipped with a pressure transducer and a temperature sensor, placed in a thermostatically controlled bath. The system must be vacuum-tight.
- **Sample Preparation:** A small, degassed sample of the **methyllamine** solution is introduced into the vessel. The amount should be sufficient to ensure a vapor-liquid equilibrium is established.
- **Measurement:** The vessel is evacuated to remove air and then sealed. The temperature of the bath is set and maintained at the desired level. The pressure inside the vessel is monitored until it reaches a constant value, which is the equilibrium vapor pressure of the sample at that temperature.
- **Data Collection:** Vapor pressure measurements are recorded at several different temperatures to construct a vapor pressure curve.[\[1\]](#)[\[21\]](#)

The boiling point of a liquid can be determined by several methods, including distillation and the Thiele tube method, as detailed in OECD Guideline 103.[\[12\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

Experimental Protocol: Boiling Point Determination using a Thiele Tube

- Apparatus: A Thiele tube, a thermometer, a small test tube, and a capillary tube sealed at one end.
- Sample Preparation: A small amount of the **methylaniline** solution is placed in the small test tube. The sealed capillary tube is inverted and placed inside the test tube with the open end submerged in the liquid.
- Measurement: The test tube assembly is attached to the thermometer and placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil). The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the capillary tube. The heating is then stopped.
- Data Recording: The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point. The atmospheric pressure should also be recorded.^[12]

The pKa of the conjugate acid of **methylaniline** is typically determined by potentiometric titration.^{[26][27][28][29]}

Experimental Protocol: pKa Determination by Potentiometric Titration

- Apparatus: A pH meter with a combination pH electrode, a burette, and a magnetic stirrer.
- Reagents: A standardized solution of a strong acid (e.g., HCl) and a standardized solution of a strong base (e.g., NaOH). The **methylaniline** solution of known concentration.
- Procedure: A known volume of the **methylaniline** solution is placed in a beaker with a magnetic stir bar. The pH electrode is immersed in the solution. The solution is titrated with the standardized strong acid, and the pH is recorded after each addition of the titrant. The titration is continued past the equivalence point.
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point. For more precise results, the first or second derivative of the titration curve can be used to identify the equivalence point.^{[26][28]}

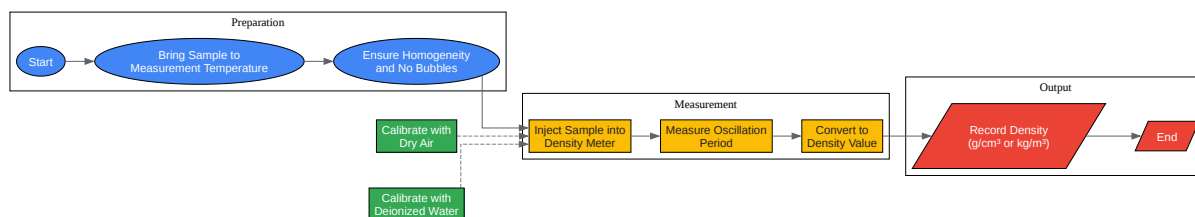
A general qualitative and semi-quantitative procedure for determining solubility is as follows.^[4]
^[30]

Experimental Protocol: Solubility Determination

- Apparatus: Small test tubes, a graduated pipette or syringe, and a vortex mixer or shaker.
- Procedure for Water Solubility: a. Add a known volume or weight of the **methylanine** solution to a test tube. b. Add a small, measured volume of deionized water. c. Vigorously mix the contents. d. Observe if the solution is homogeneous. If not, continue adding measured volumes of water and mixing until a homogeneous solution is formed or it is clear that the substance is insoluble at the tested concentrations.
- Procedure for Organic Solvent Solubility: Repeat the above procedure with the desired organic solvents.
- Data Recording: Record the solubility as grams of solute per 100g of solvent or in other appropriate units. Note the temperature at which the determination was made.^[4]

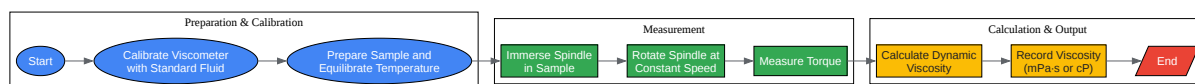
Mandatory Visualizations

The following diagrams, generated using the DOT language, illustrate the experimental workflows for determining key physicochemical properties of **methylanine** solutions.



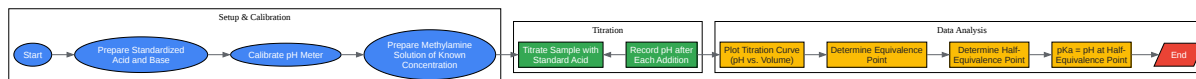
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Caption: Workflow for Density Measurement.



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Caption: Workflow for Viscosity Measurement.



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Caption: Workflow for pKa Determination.

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